

bonding characteristics in silicon(4+) vs carbon(4+)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Silicon(4+)

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An In-depth Technical Guide to the Bonding Characteristics of **Silicon(4+)** vs. Carbon(4+)

Audience: Researchers, scientists, and drug development professionals.

Abstract

Carbon and silicon, both Group 14 elements, share the ability to form four covalent bonds, a characteristic central to their respective roles in organic chemistry and materials science. However, fundamental differences in their atomic properties give rise to vastly different bonding characteristics and chemical behaviors. This technical guide provides an in-depth comparison of bonding in tetravalent carbon and silicon, focusing on the atomic and molecular properties that underpin these differences. We will explore atomic size, electronegativity, bond energies, bond lengths, and the propensity for multiple bond formation and catenation. This guide summarizes quantitative data in comparative tables, outlines the principles of experimental methodologies for determining these properties, and uses visualizations to illustrate key concepts and workflows.

Core Atomic and Physical Properties

The divergence in bonding behavior between carbon and silicon originates from their fundamental atomic properties. Silicon, being in the period below carbon, possesses an additional electron shell. This results in a larger atomic radius and places its valence electrons further from the nucleus, influencing electronegativity, bond strength, and orbital interactions.^[1]
^[2]

Data Presentation: Atomic and Physical Properties

The following table summarizes the key atomic and physical properties of carbon and silicon, which form the basis for their distinct chemical behaviors.

Property	Carbon (C)	Silicon (Si)	Key Implications
Electron Configuration	[He] 2s ² 2p ²	[Ne] 3s ² 3p ²	Si has valence electrons in the n=3 shell, making it larger and its electrons less tightly held. [1]
Atomic Radius (pm)	~70 pm	~110 pm	Larger size of Si leads to longer, weaker bonds compared to C. [3]
Covalent Radius (sp ³) (Å)	0.75 Å	1.14 Å	Directly impacts the length of single covalent bonds. [1]
Electronegativity (Pauling)	2.55	1.90	C is significantly more electronegative, affecting bond polarity and reactivity. [1] [4]
Coordination Number	Typically 2, 3, 4	3, 4, 5, 6	Si can form hypervalent compounds due to its larger size and accessible d-orbitals. [1]

Covalent Bonding: A Comparative Analysis

While both elements predominantly form four covalent bonds in their +4 oxidation state, the nature and stability of these bonds differ significantly. These differences dictate why carbon can

form the vast and complex molecules necessary for life, while silicon's chemistry is dominated by simpler, often inorganic, structures.

Bond Strength and Energy

The energy required to break a covalent bond is a direct measure of its strength. Carbon-carbon bonds are notably strong, enabling the formation of long, stable chains (catenation).[3] In contrast, silicon-silicon bonds are significantly weaker and more reactive.[3] A crucial distinction lies in their bonds with oxygen; the Si-O bond is exceptionally strong, far exceeding the strength of the Si-Si bond, which is why silicon chemistry is dominated by silicates and silicones.[1][5]

Bond Length and Multiple Bonds

Due to its larger atomic radius, silicon forms longer covalent bonds than carbon.[5] This increased distance between nuclei, combined with more diffuse p-orbitals, results in less effective orbital overlap for the formation of π -bonds.[6] Consequently, carbon readily forms stable double ($C=C$) and triple ($C\equiv C$) bonds, a cornerstone of organic chemistry's diversity.[7] Silicon, on the other hand, forms weak and highly reactive double bonds ($Si=Si$), and the formation of stable multiple bonds is rare.[1][6][8]

Data Presentation: Comparative Bond Energies and Lengths

This table provides a quantitative comparison of average bond energies and lengths for key covalent bonds involving carbon and silicon.

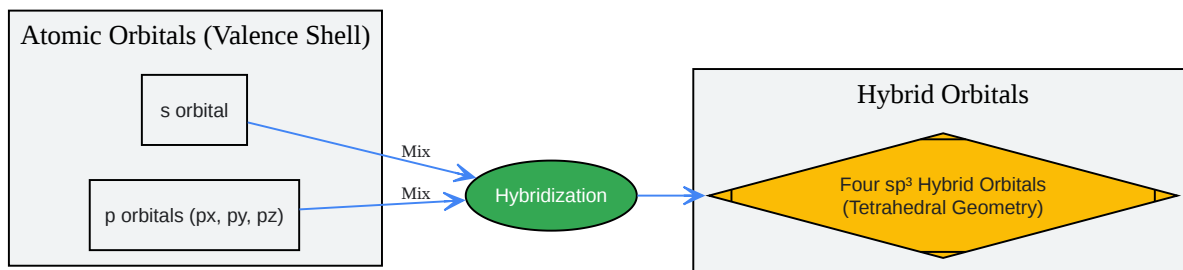
Bond Type	Bond Energy (kJ/mol)	Bond Length (Å)	Key Implications
E-E Single Bond	C-C: 346	Si-Si: 222	Strong C-C bonds enable stable catenation; weaker Si-Si bonds limit chain length. [1] [3]
E=E Double Bond	C=C: 614	Si=Si: ~327	Stable π -bonding is a hallmark of carbon chemistry; Si=Si bonds are weak and reactive. [1] [9]
E-H Bond	C-H: 413	Si-H: 323	The C-H bond is stronger and less reactive than the Si-H bond.
E-O Bond	C-O: 358	Si-O: 462	The exceptional strength of the Si-O bond is the basis for silicate minerals and silicones. [1]
E-C Bond	C-C: 346	Si-C: ~301	The Si-C bond is quite stable, forming the basis of organosilicon chemistry and materials like SiC. [10]

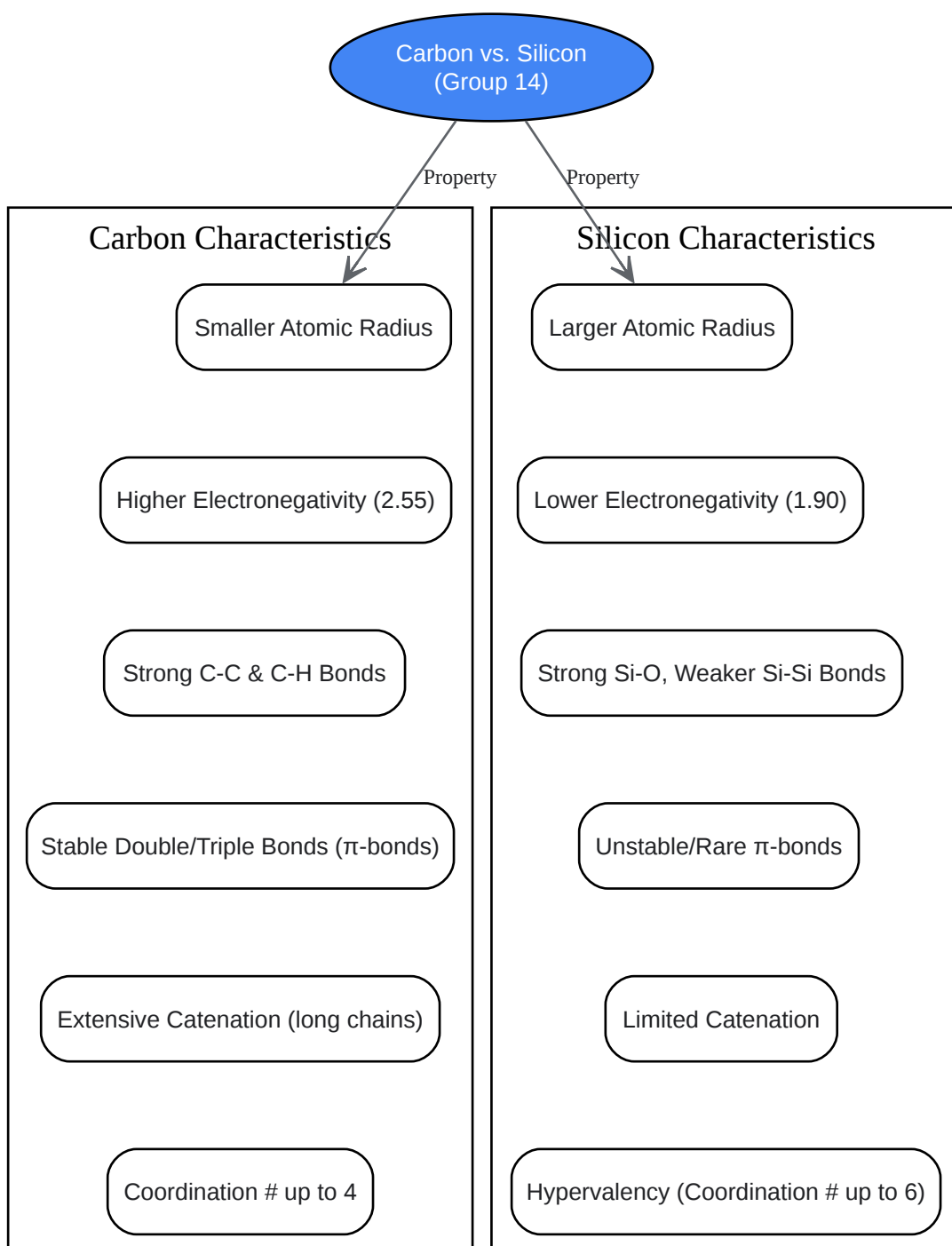
Orbital Hybridization and Molecular Geometry

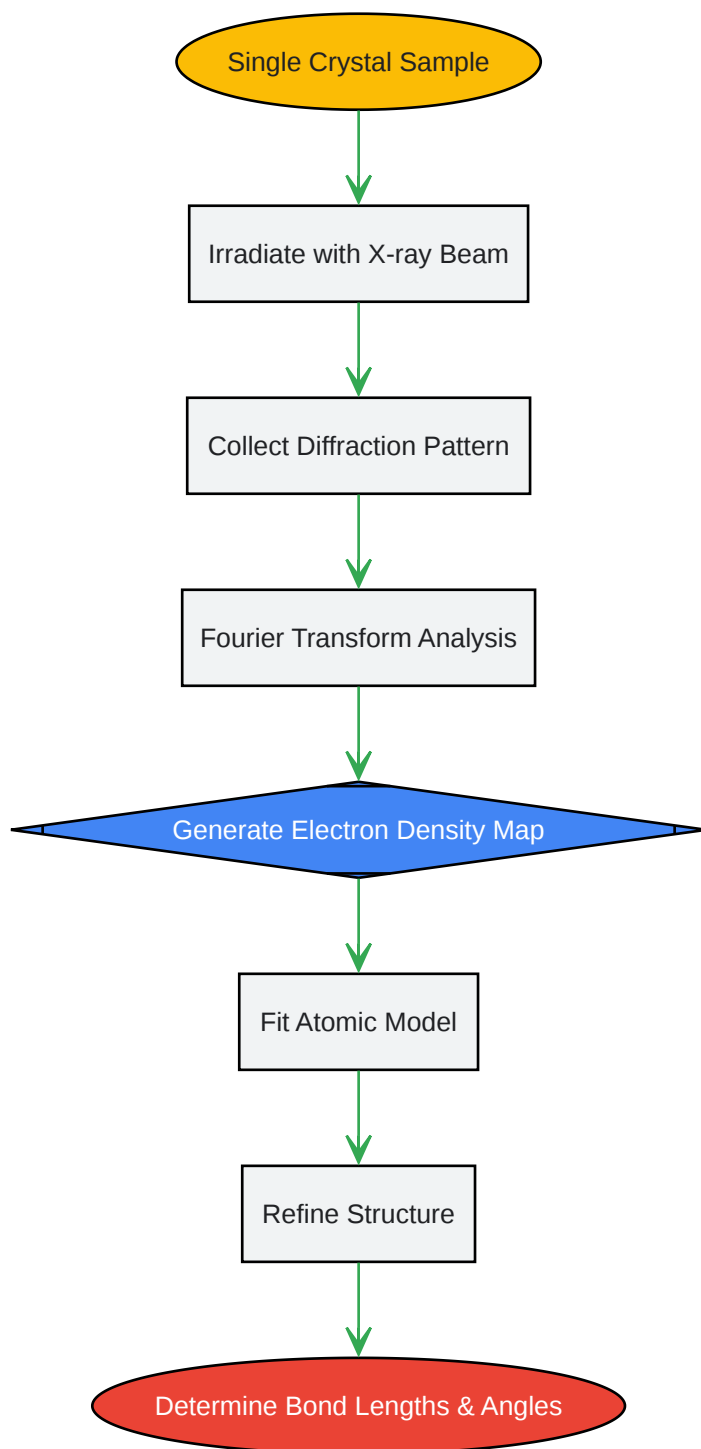
sp^3 Hybridization

Both carbon and silicon commonly undergo sp^3 hybridization to form four single bonds. In this process, one s-orbital and three p-orbitals from the valence shell combine to form four equivalent sp^3 hybrid orbitals.[\[11\]](#)[\[12\]](#)[\[13\]](#) These orbitals arrange themselves in a tetrahedral

geometry with bond angles of approximately 109.5° , as seen in molecules like methane (CH_4) and silane (SiH_4).[\[13\]](#)







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- To cite this document: BenchChem. [bonding characteristics in silicon(4+) vs carbon(4+)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1231638#bonding-characteristics-in-silicon-4-vs-carbon-4]

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